

Resazurin vs. MTT: A Comparative Guide to Cytotoxicity Assays

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Compound of Interest

Compound Name: Resazurin (sodium)

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In the realm of cellular and molecular biology, the accurate assessment of cell viability and cytotoxicity is paramount for research in drug discovery, toxicology, and cancer biology. Among the various methods available, the Resazurin and MTT assays are two of the most widely used colorimetric assays. This guide provides an objective comparison of their principles, protocols, and performance, supported by experimental data, to assist researchers in selecting the most appropriate assay for their specific needs.

Principle of the Assays

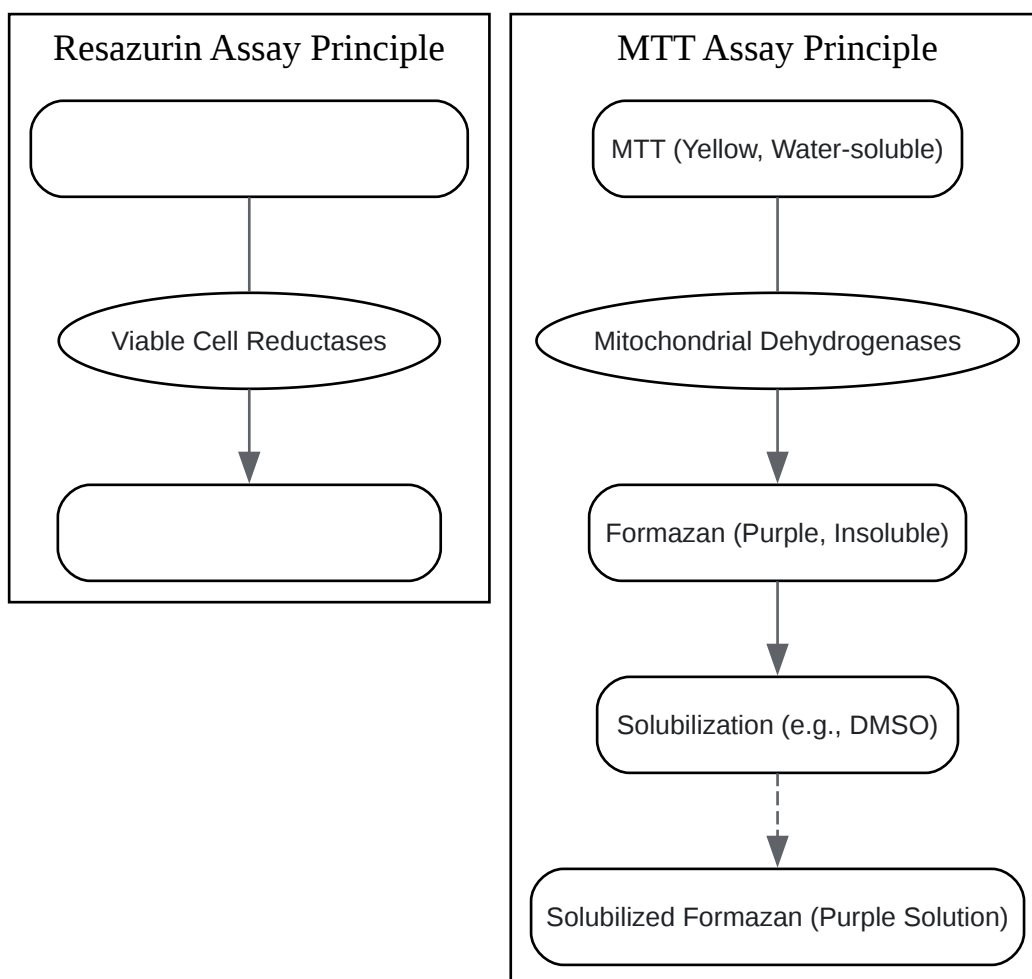
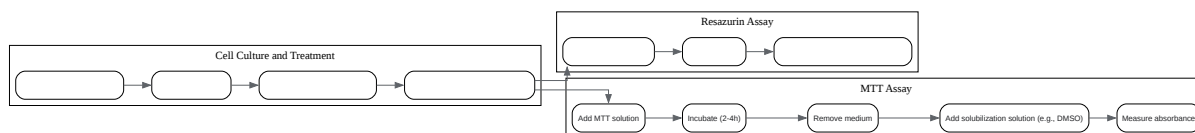
Both the Resazurin and MTT assays are indirect measures of cell viability that rely on the metabolic activity of living cells. Specifically, they both quantify the activity of mitochondrial and cytoplasmic reductases.

Resazurin Assay: This assay utilizes a blue, non-fluorescent, and cell-permeable dye called resazurin. In viable, metabolically active cells, intracellular reductases reduce resazurin to the pink-colored and highly fluorescent resorufin.[1] The amount of resorufin produced is directly proportional to the number of living cells and can be quantified by measuring either fluorescence or absorbance.[2]

MTT Assay: The MTT assay is based on the reduction of a yellow tetrazolium salt, (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide), to a purple formazan product.^{[3][4]} This reduction is primarily carried out by mitochondrial dehydrogenases in viable cells.^{[3][5]} The resulting formazan crystals are insoluble in water and must be dissolved in a solubilization solution, typically dimethyl sulfoxide (DMSO) or an acidified alcohol, before the absorbance can be measured.^[6]

Experimental Workflows

The following diagrams illustrate the typical experimental workflows for the Resazurin and MTT assays.



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